

2-Methyltetrahydrofuran-3-one: A Versatile Building Block for Fine Chemicals

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Compound of Interest

Compound Name: 2-Methyltetrahydrofuran-3-one

Cat. No.: B1294639

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Introduction

2-Methyltetrahydrofuran-3-one, also known as coffee furanone, is a heterocyclic organic compound naturally found in a variety of foods, including coffee, roasted nuts, and beer.[1][2] Its pleasant sweet, nutty, and caramel-like aroma has led to its widespread use as a flavoring agent in the food and fragrance industries.[1][3] Beyond its sensory properties, **2-methyltetrahydrofuran-3-one** is a valuable and versatile chiral building block in organic synthesis, serving as a precursor for a range of fine chemicals, including pharmaceuticals and agrochemicals.[3] Its utility in synthesis stems from the presence of a ketone functional group and a chiral center, allowing for a variety of chemical transformations and the construction of complex molecular architectures.

Physicochemical Properties

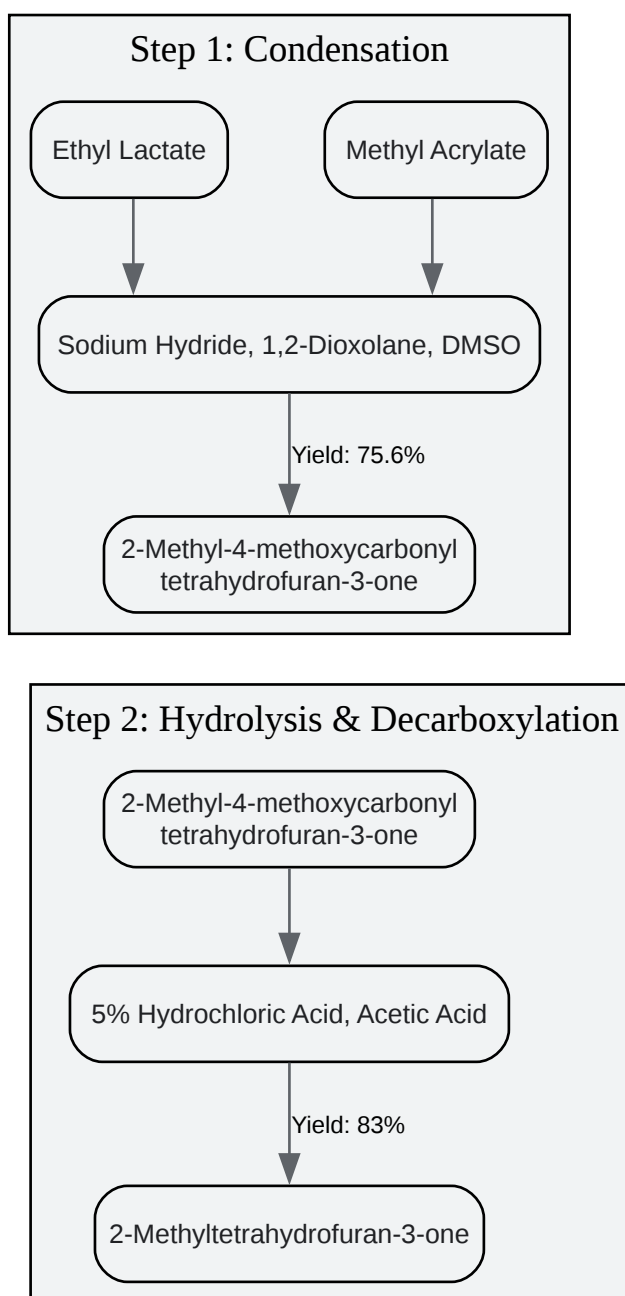
A summary of the key physicochemical properties of **2-Methyltetrahydrofuran-3-one** is presented in the table below.

Property	Value	Reference
CAS Number	3188-00-9	[4]
Molecular Formula	C ₅ H ₈ O ₂	[4]
Molecular Weight	100.12 g/mol	[4]
Boiling Point	139 °C	[5]
Density	1.034 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.429	

Synthesis of 2-Methyltetrahydrofuran-3-one

Several synthetic routes to **2-methyltetrahydrofuran-3-one** have been reported. A common approach involves the condensation of ethyl lactate and methyl acrylate followed by hydrolysis and decarboxylation.

Synthetic Workflow for 2-Methyltetrahydrofuran-3-one



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Caption: Synthesis of **2-Methyltetrahydrofuran-3-one**.

Experimental Protocol: Synthesis of 2-Methyltetrahydrofuran-3-one

Step 1: Synthesis of 2-Methyl-4-methoxycarbonyltetrahydrofuran-3-one^[5]

- To a three-necked flask, add 4.8 g (0.2 mol) of sodium hydride and 200 mL of 1,2-dioxolane.
- Under vigorous stirring, slowly add 25.0 g (0.21 mol) of ethyl lactate at room temperature until no more hydrogen gas is released.
- Cool the reaction flask with an ice bath, then add a solution of 21.0 g (0.24 mol) of methyl methacrylate in 30 mL of DMSO.
- Stir for 15 minutes, then remove the ice bath and continue stirring at room temperature for 2 hours.
- Work-up of the reaction mixture yields 24.7 g (75.6%) of 2-Methyl-4-methoxycarbonyltetrahydrofuran-3-one.

Step 2: Synthesis of **2-Methyltetrahydrofuran-3-one**[5]

- In a 1000 mL three-necked flask, add 2-Methyl-4-methoxycarbonyltetrahydrofuran-3-one, 5 times the amount of 5% hydrochloric acid, and a suitable amount of acetic acid.
- Heat the mixture under reflux until hydrolysis is complete.
- Cool to room temperature, neutralize with sodium hydroxide solution, and extract with ethyl acetate.
- Dry the organic layer with anhydrous sodium sulfate.
- After solvent evaporation, distill the residue and collect the fraction at 138-140 °C to obtain **2-Methyltetrahydrofuran-3-one** with a yield of 83%.

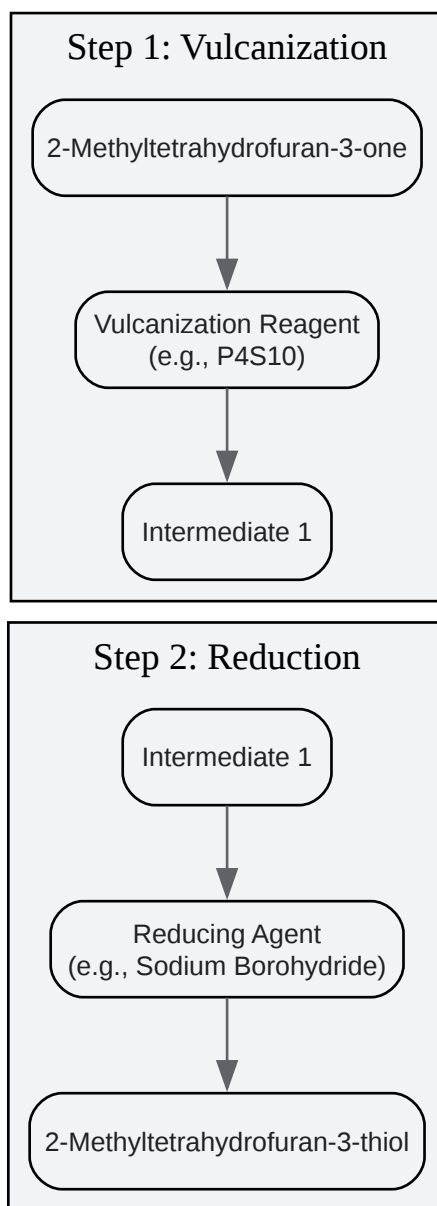
Applications in Fine Chemical Synthesis

2-Methyltetrahydrofuran-3-one serves as a versatile starting material for the synthesis of various fine chemicals, particularly those with applications in the flavor and pharmaceutical industries. One notable application is the synthesis of 2-methyltetrahydrofuran-3-thiol, a potent flavor compound.

Synthesis of 2-Methyltetrahydrofuran-3-thiol

The synthesis of 2-methyltetrahydrofuran-3-thiol from **2-methyltetrahydrofuran-3-one** involves a two-step process of vulcanization followed by reduction.

Synthetic Workflow for 2-Methyltetrahydrofuran-3-thiol



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Caption: Synthesis of 2-Methyltetrahydrofuran-3-thiol.

Experimental Protocol: Synthesis of 2-Methyltetrahydrofuran-3-thiol[7]

Step 1: Vulcanization

- A vulcanization reaction is carried out on **2-methyltetrahydrofuran-3-one** as the raw material using a suitable vulcanization reagent (e.g., phosphorus pentasulfide) to obtain an intermediate.
- The reaction is typically performed in a solvent such as acetonitrile at a temperature of 40-70 °C.
- After the reaction, the pH is adjusted to 7-8 with an aqueous sodium carbonate solution, followed by extraction with an organic solvent to isolate the intermediate.

Step 2: Reduction

- The intermediate from the vulcanization step is subjected to a reduction reaction to yield 2-methyltetrahydrofuran-3-thiol.
- A reducing agent such as sodium borohydride or potassium borohydride is used in a C1-C6 alcohol solvent.
- The reaction is typically carried out at a temperature of 10-20 °C.
- After the reaction, the pH is adjusted to 5-6 with concentrated hydrochloric acid.
- The product is isolated through filtration, solvent removal, and purification by flash evaporation and rectification.

Conclusion

2-Methyltetrahydrofuran-3-one is a valuable and versatile building block for the synthesis of fine chemicals. Its utility is demonstrated in the preparation of important flavor compounds and its potential as a precursor for pharmaceutical and agrochemical intermediates. The availability of straightforward synthetic routes to **2-methyltetrahydrofuran-3-one**, coupled with its reactivity, makes it an attractive starting material for researchers and professionals in drug

development and chemical synthesis. Further exploration of its reactivity will undoubtedly lead to the discovery of new and efficient synthetic methodologies for a wide range of valuable molecules.

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